

Commercial Sources and Technical Guide for 4-Nitrobenzoic acid-d2

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Compound of Interest

Compound Name: 4-Nitrobenzoic acid-d2

Cat. No.: B15559457

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For researchers, scientists, and drug development professionals, sourcing high-quality, isotopically labeled compounds is a critical step in ensuring the accuracy and reliability of experimental data. This technical guide provides an in-depth overview of the commercial sources for **4-Nitrobenzoic acid-d2**, a deuterated analog of 4-Nitrobenzoic acid, often utilized in mass spectrometry-based quantitative analysis and as a tracer in metabolic studies.

Commercial Supplier and Product Specifications

Several chemical suppliers offer **4-Nitrobenzoic acid-d2**. The table below summarizes the available quantitative data for easy comparison. It is important to note that product specifications can vary between batches and suppliers, and it is always recommended to consult the most recent certificate of analysis for precise data.

Supplier	Product Name	CAS Number	Molecular Formula	Molecular Weight	Purity (by HPLC)	Isotopic Enrichment	Appearance
MedChemExpress	4-Nitrobenzoic acid-d2	117868-95-8	C ₇ H ₃ D ₂ N ₁ O ₄	169.13	99% ^[1]	99.3% ^[1]	White to off-white solid ^[1]
Hammond Cell Tech	4-Nitrobenzoic acid-d2	Not Specified	Not Specified	Not Specified	Not Specified	Not Specified	Not Specified
CymitQuimica (distributor for Toronto Research Chemicals)	4-Nitrobenzoic acid-2,6-d2 Acid	117868-95-8	C ₇ H ₃ D ₂ N ₁ O ₄	169.13	Not Specified	Not Specified	Not Specified

Experimental Protocols

While specific synthetic protocols for **4-Nitrobenzoic acid-d2** are not readily available in public literature, the general synthesis of deuterated aromatic compounds often involves H-D exchange reactions using deuterated solvents like heavy water (D₂O) under high temperature and pressure, sometimes with a catalyst.^[2] Another approach involves the deamination of corresponding aromatic amines in a deuterated environment.

A primary application of **4-Nitrobenzoic acid-d2** is as an internal standard in quantitative analytical methods, such as liquid chromatography-mass spectrometry (LC-MS), to correct for variations during sample preparation and analysis.

Representative Experimental Protocol: Use of 4-Nitrobenzoic acid-d2 as an Internal Standard in LC-MS

Analysis

Objective: To quantify the concentration of a target analyte in a biological matrix using **4-Nitrobenzoic acid-d2** as an internal standard.

Methodology:

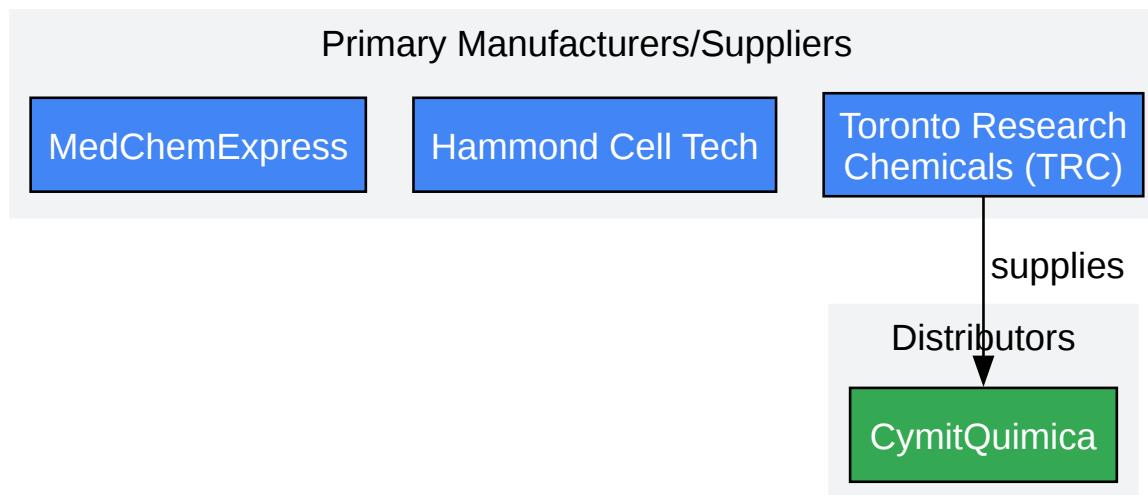
- Preparation of Standard Solutions:
 - Prepare a stock solution of the non-deuterated target analyte in a suitable solvent (e.g., methanol) at a known concentration (e.g., 1 mg/mL).
 - Prepare a stock solution of **4-Nitrobenzoic acid-d2** (internal standard) in the same solvent at a known concentration (e.g., 1 mg/mL).
 - Create a series of calibration standards by spiking a blank biological matrix with varying concentrations of the target analyte and a fixed concentration of the **4-Nitrobenzoic acid-d2** internal standard.
- Sample Preparation:
 - To a known volume or weight of the biological sample, add a precise amount of the **4-Nitrobenzoic acid-d2** internal standard solution.
 - Perform a sample extraction procedure (e.g., protein precipitation with acetonitrile, liquid-liquid extraction, or solid-phase extraction) to isolate the analyte and internal standard from the matrix.
 - Evaporate the solvent and reconstitute the residue in the mobile phase for LC-MS analysis.
- LC-MS Analysis:
 - Inject the prepared calibration standards and samples onto an appropriate liquid chromatography column (e.g., a C18 reversed-phase column).
 - Use a suitable mobile phase gradient to achieve chromatographic separation of the analyte and the internal standard.

- Detect the analyte and internal standard using a mass spectrometer, operating in a selected reaction monitoring (SRM) or multiple reaction monitoring (MRM) mode for high selectivity and sensitivity.
- Data Analysis:
 - For each calibration standard, calculate the ratio of the peak area of the analyte to the peak area of the internal standard.
 - Construct a calibration curve by plotting the peak area ratio against the concentration of the analyte.
 - For the unknown samples, calculate the peak area ratio of the analyte to the internal standard.
 - Determine the concentration of the analyte in the samples by interpolating their peak area ratios on the calibration curve.

Visualizations

Logical Relationship of Commercial Sources

Commercial Sources of 4-Nitrobenzoic acid-d2

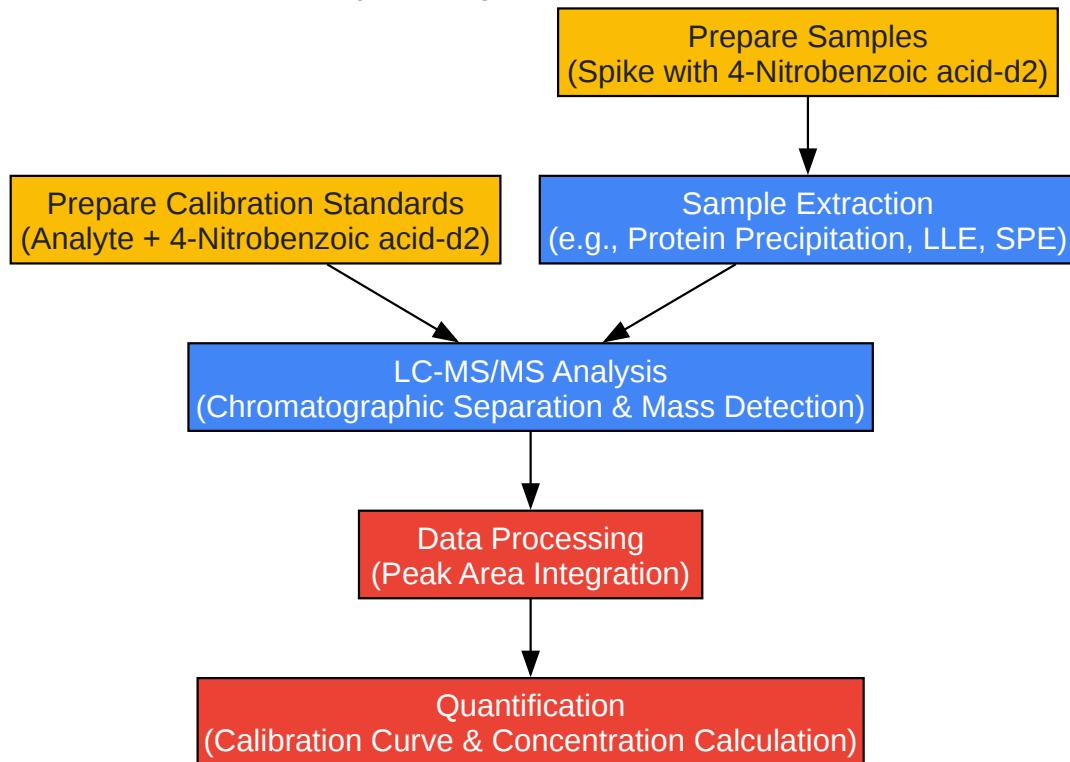


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Caption: Relationship between manufacturers and distributors of **4-Nitrobenzoic acid-d2**.

Experimental Workflow for Quantitative Analysis

Workflow for Quantitative Analysis using 4-Nitrobenzoic acid-d2 as an Internal Standard



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Caption: Typical experimental workflow for using **4-Nitrobenzoic acid-d2** as an internal standard.

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References

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